

Application Notes and Protocols for ONO-0300302 in Oncology Research

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Compound of Interest

Compound Name: ONO-0300302

Cat. No.: B10819879

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Introduction

ONO-0300302 is a potent, orally active, and selective antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1). Originally developed for benign prostatic hyperplasia, its mechanism of action holds significant therapeutic potential for oncology applications. LPA1 signaling is implicated in numerous cancer-related processes, including cell proliferation, migration, invasion, and metastasis[1][2]. These application notes provide a comprehensive overview of **ONO-0300302** and detailed protocols for its investigation in cancer research.

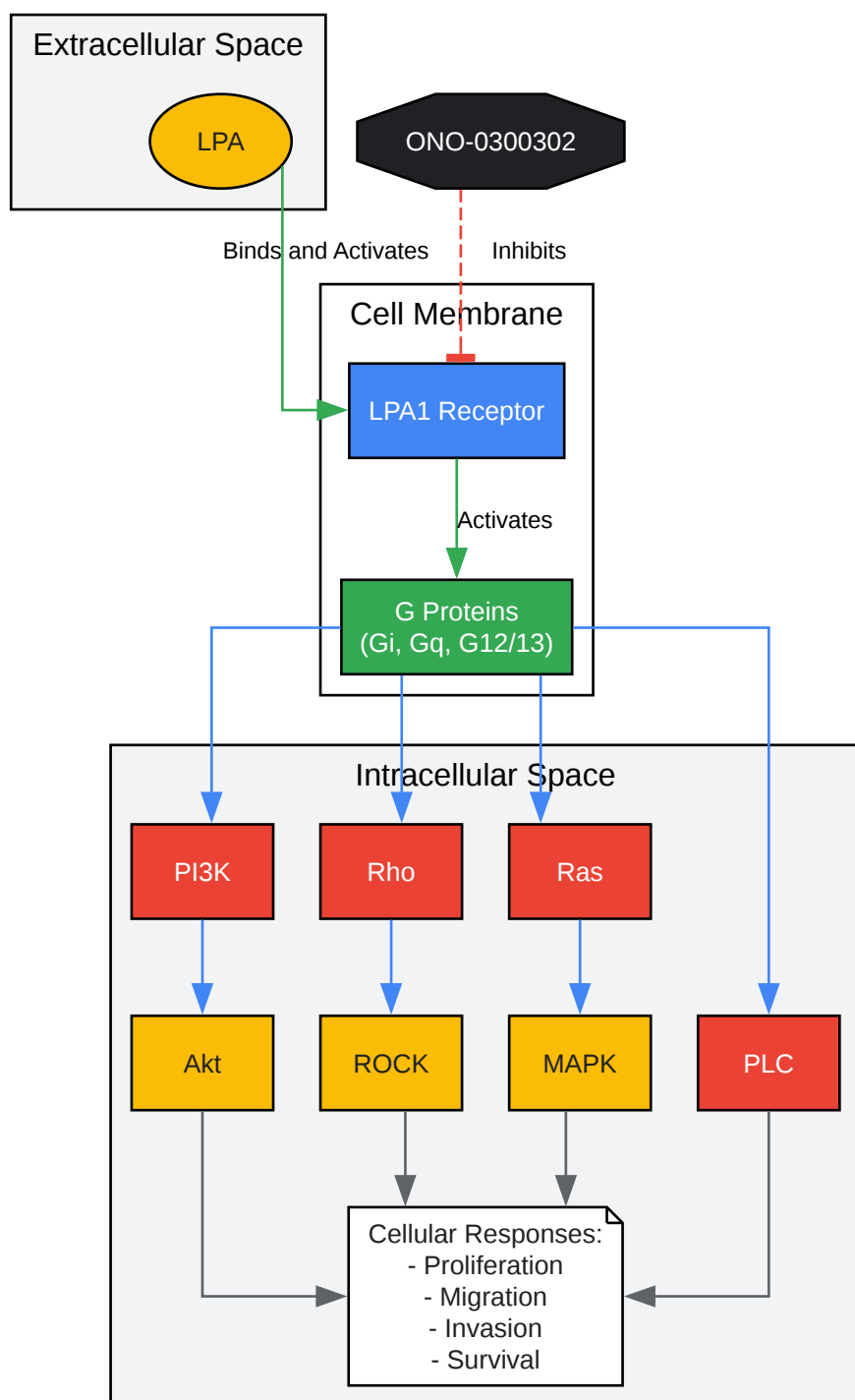
Physicochemical and Pharmacokinetic Properties of ONO-0300302

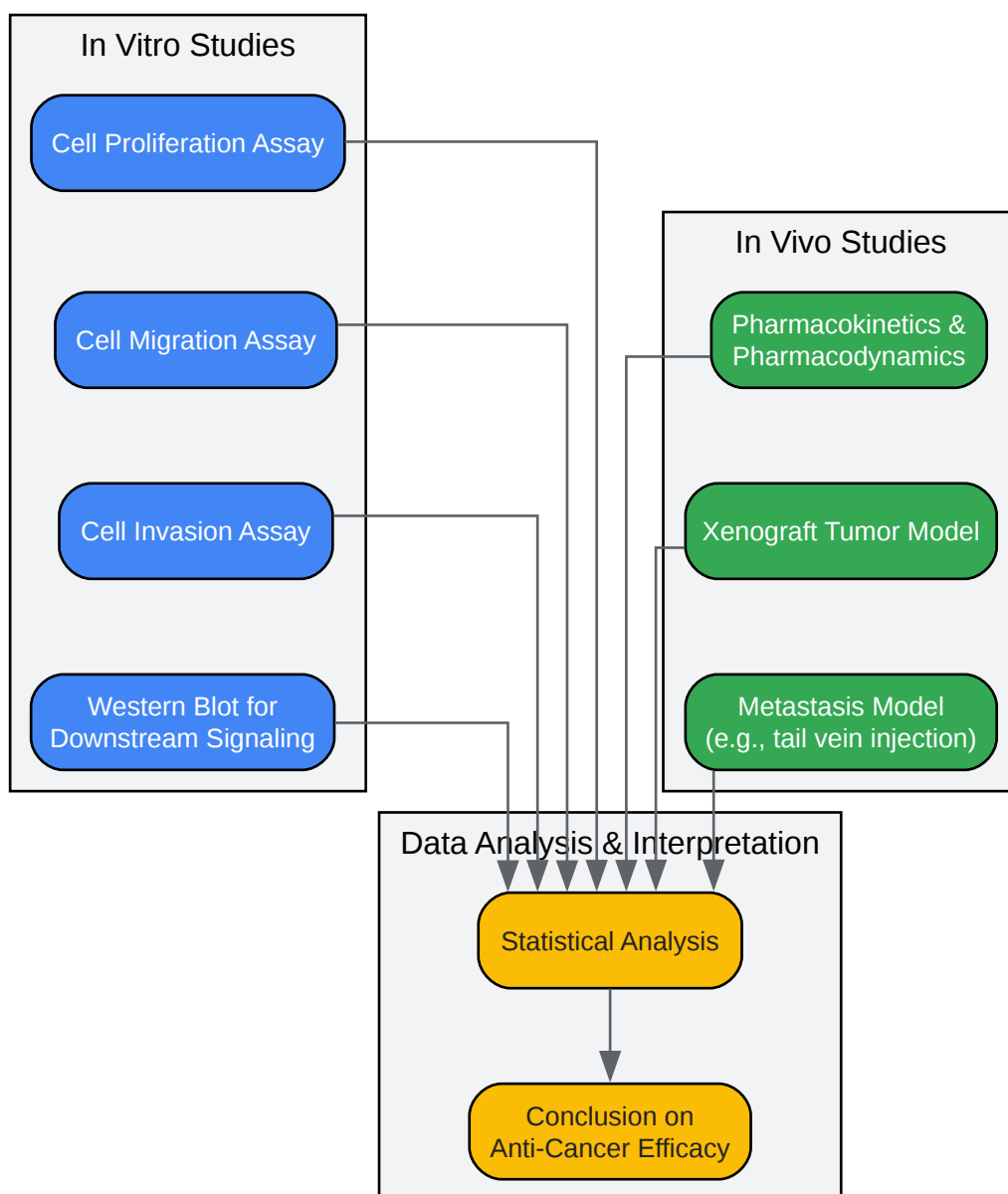
A summary of the key quantitative data for **ONO-0300302** is presented below. This information is crucial for designing and interpreting in vitro and in vivo oncology studies.

Parameter	Value	Species/Conditions	Reference
IC50 (LPA1)	0.086 μ M	Human LPA1	[3]
IC50 (LPA2)	11.5 μ M	Human LPA2	[3]
IC50 (LPA3)	2.8 μ M	Human LPA3	[3]
Binding Affinity (Kd)	0.34 nM	Human LPA1 (at 37°C, 2h)	[4]
Cmax (3 mg/kg p.o.)	233 ng/mL	Rat	[3]
t1/2 (3 mg/kg p.o.)	6.3 hours	Rat	[3]
Clearance (1 mg/kg i.v.)	20.5 mL/min/kg	Rat	[3]
t1/2 (1 mg/kg i.v.)	7 hours	Rat	[3]

LPA1 Signaling Pathway in Cancer

The LPA1 receptor, a G protein-coupled receptor (GPCR), is a key mediator of lysophosphatidic acid (LPA) signaling. In cancer, the activation of LPA1 by LPA can trigger multiple downstream signaling cascades that promote tumorigenesis and metastasis. **ONO-0300302**, by blocking this initial activation step, can inhibit these pro-cancerous signals.





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References

- 1. mdpi.com [mdpi.com]
- 2. Lysophosphatidic Acid Signaling in Cancer Cells: What Makes LPA So Special? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. | BioWorld [bioworld.com]
- 4. ONO-0300302 - MedChem Express [bioscience.co.uk]
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